

# 5-Chloro-2-methylanisole: A Comprehensive Technical Guide for Advanced Research

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## Compound of Interest

Compound Name: 5-Chloro-2-methylanisole

Cat. No.: B1362451

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An In-depth Examination of the Chemical Properties, Synthesis, Reactivity, and Safe Handling of a Key Synthetic Building Block

## Introduction

**5-Chloro-2-methylanisole**, also known as 4-chloro-2-methoxy-1-methylbenzene, is a halogenated aromatic ether that serves as a versatile intermediate in organic synthesis. Its unique substitution pattern, featuring a chlorine atom, a methyl group, and a methoxy group on the benzene ring, imparts specific reactivity that makes it a valuable precursor in the synthesis of more complex molecules. This guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safe handling of **5-chloro-2-methylanisole**, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing. The strategic placement of its functional groups allows for selective transformations, making it a key component in the construction of pharmaceutical and agrochemical compounds.<sup>[1]</sup>

## Chemical and Physical Properties

**5-Chloro-2-methylanisole** is a clear, colorless to pale yellow liquid at room temperature.<sup>[2]</sup> It is characterized by the following properties:

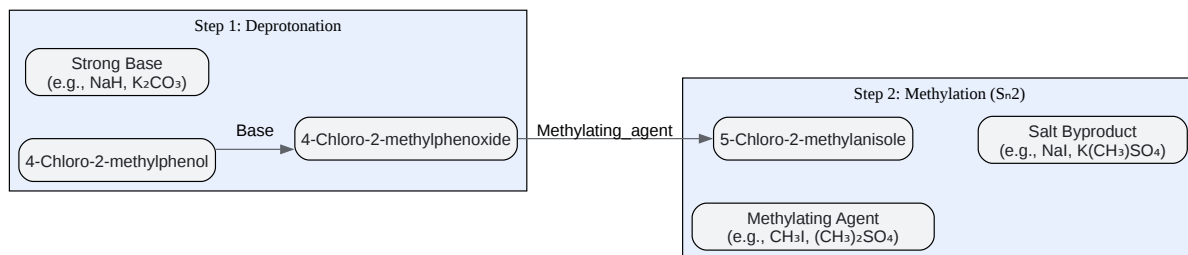
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO	
Molecular Weight	156.61 g/mol	
CAS Number	40794-04-5	
Appearance	Clear colorless to pale yellow liquid	[2]
Boiling Point	145 °C at 760 mmHg	[3]
Density	Approximately 1.105 g/cm <sup>3</sup>	[2]
Solubility	Poorly soluble in water; moderately soluble in common organic solvents such as ether and methanol.	[2]
Flash Point	83.3 °C	[2]
Refractive Index	Approximately 1.514	[3]

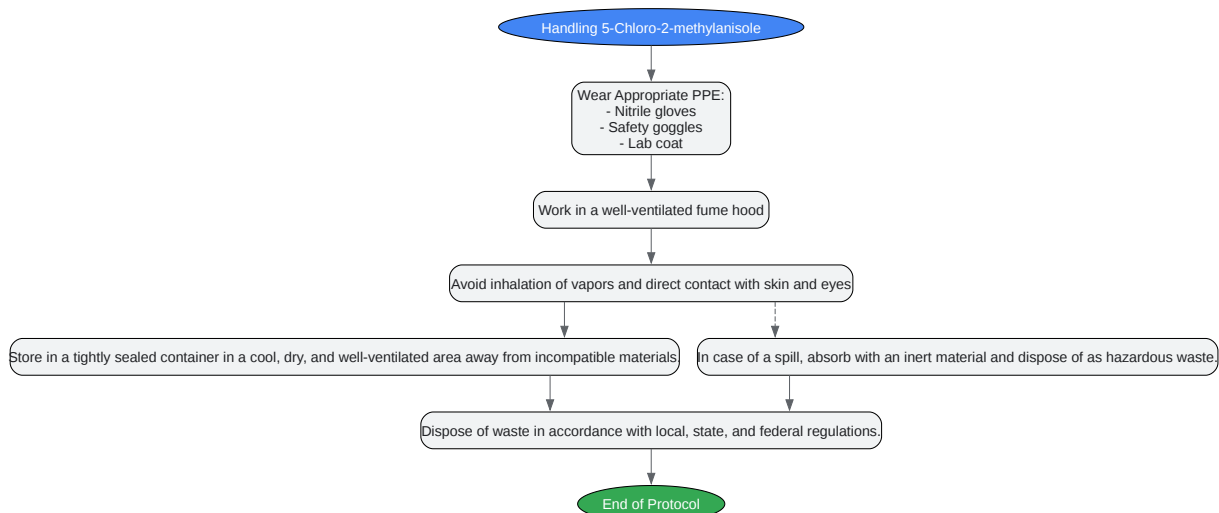
## Synthesis and Reactivity

The synthesis of **5-chloro-2-methylanisole** is most effectively achieved through the Williamson ether synthesis, a robust and widely used method for preparing ethers.[4][5][6] This approach involves the methylation of the corresponding phenol, 4-chloro-2-methylphenol.

### Synthetic Pathway: Williamson Ether Synthesis

The reaction proceeds via an S<sub>N</sub>2 mechanism where the phenoxide ion, generated by deprotonating 4-chloro-2-methylphenol with a strong base, acts as a nucleophile and attacks the methylating agent.[4][6]





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